

Vorolanib everolimus combination vs everolimus monotherapy

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Vorolanib

CAS No.: 1013920-15-4

Cat. No.: S546867

[Get Quote](#)

Efficacy and Safety Comparison

The randomized, double-blind, multicenter phase III CONCEPT trial provides the most robust data for this comparison [1]. The tables below summarize the key efficacy and safety outcomes.

Table 1: Comparison of Key Efficacy Endpoints

Efficacy Endpoint	Vorolanib + Everolimus (n=133)	Everolimus Monotherapy (n=133)	Hazard Ratio (HR) / P-value
Median PFS (per IRC)	10.0 months (95% CI, 8.2-10.4)	6.4 months (95% CI, 4.7-8.3)	HR 0.70; P = 0.0171 [1]
Objective Response Rate (ORR)	24.8% (33/133)	8.3% (11/133)	P = 0.0003 [1]
Median Duration of Response (DOR)	11.1 months (95% CI, 5.6-12.9)	13.3 months (95% CI, 5.6-12.9)	—
Median Overall Survival (OS)	30.4 months (95% CI, 16.5-NE)	25.4 months (95% CI, 19.1-NE)	HR 0.94; P = 0.7369 (Immature Data) [1]

Table 2: Overview of Treatment Safety

Safety Profile	Vorolanib + Everolimus	Everolimus Monotherapy
Patients with Grade ≥ 3 TRAEs	72.2% (96/133) [1]	53.4% (71/133) [1]
Common Grade ≥ 3 TRAEs	Anemia (15.0%), Neutropenia (10.5%), Proteinuria (9.8%) [2]	Anemia (16.5%), Hypertriglyceridemia (6.8%) [2]

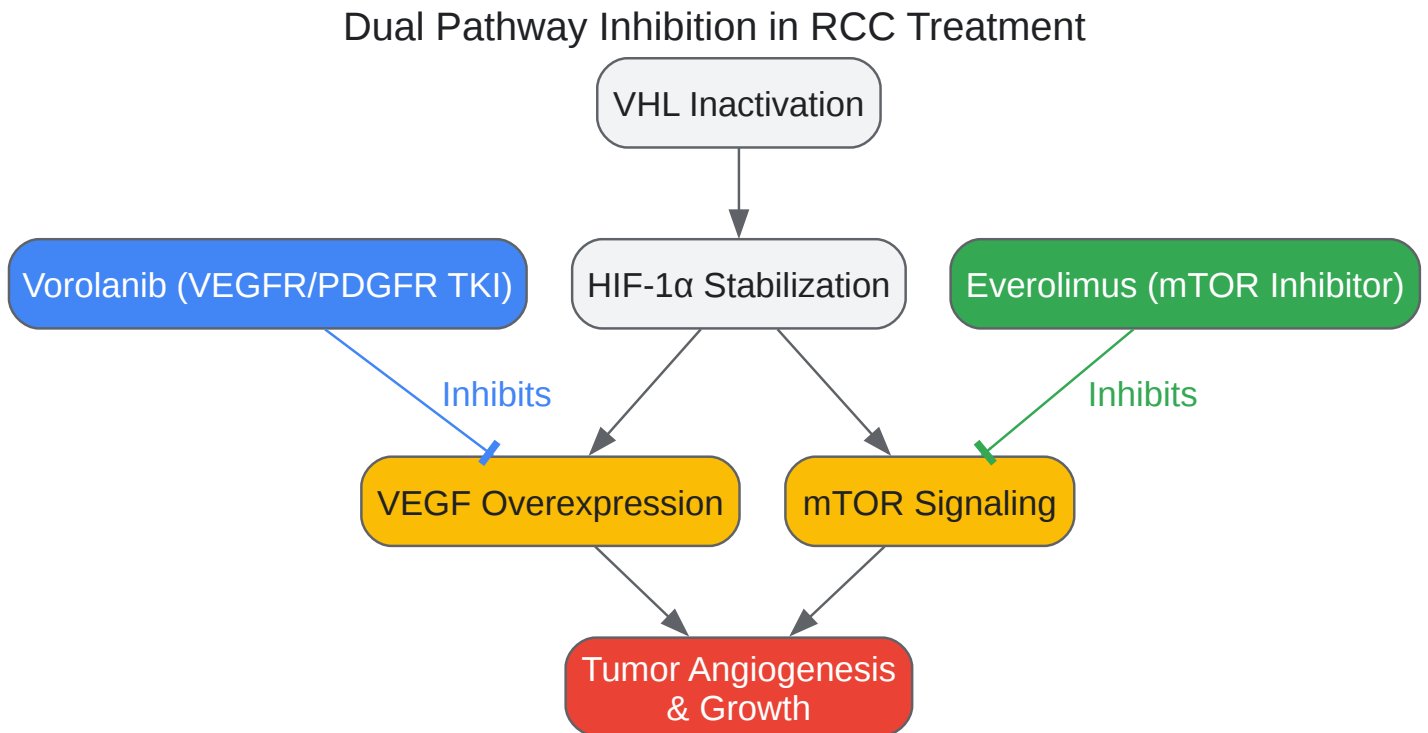
Experimental Protocol of the CONCEPT Trial

The data in the tables above were generated through the following rigorous methodology [1] [2]:

- **Study Design:** A three-arm, randomized, double-blind, phase III study.
- **Objective:** To assess **vorolanib** plus everolimus versus either monotherapy as second-line treatment in metastatic RCC.
- **Patient Population:** 399 adults (ages 18-75) with advanced or metastatic RCC with a clear cell component who had progressed after one prior VEGF receptor tyrosine kinase inhibitor (TKI) therapy. Patients with brain metastases were excluded.
- **Treatment Regimen:** Patients were randomized 1:1:1 to receive:
 - **Combination Arm: Vorolanib** 200 mg orally once daily + Everolimus 5 mg orally once daily.
 - **Monotherapy Arms: Vorolanib** 200 mg + placebo, or Everolimus 10 mg + placebo.
- **Treatment Duration:** In 28-day continuous cycles until disease progression, unacceptable toxicity, withdrawal, or death.
- **Primary Endpoint:** Progression-free survival (PFS) as assessed by an Independent Review Committee (IRC) using RECIST v1.1 criteria.
- **Key Secondary Endpoints:** Objective Response Rate (ORR), Overall Survival (OS), and Safety.

Mechanistic Rationale for the Combination

The therapeutic rationale for combining **vorolanib** and everolimus lies in the simultaneous inhibition of two crucial signaling pathways in renal cell carcinoma. The following diagram illustrates this synergistic mechanism of action.



[Click to download full resolution via product page](#)

Figure 1: Dual Pathway Inhibition in RCC Treatment. This diagram shows how VHL gene inactivation leads to HIF- α accumulation, promoting tumor angiogenesis through VEGF and mTOR pathways [3]. **Vorolanib** inhibits receptor tyrosine kinases (VEGFR/PDGFR) to block VEGF signaling, while everolimus directly inhibits mTOR signaling, providing synergistic suppression of tumor growth [3].

Interpretation and Research Implications

For researchers and clinicians, the CONCEPT trial data indicates:

- **Superior Efficacy:** The **vorolanib**-everolimus combination represents a more efficacious second-line option for metastatic RCC than single-agent everolimus, based on significantly improved PFS and ORR [1].
- **Manageable Toxicity:** The higher rate of adverse events with the combination requires proactive management, but the safety profile is considered manageable with dose adjustments and supportive care [3].
- **Ongoing Evaluation:** Overall survival data were immature at the time of analysis, and further follow-up is needed to fully establish the survival benefit of the combination regimen [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Efficacy and safety of vorolanib plus everolimus in ... [pubmed.ncbi.nlm.nih.gov]
2. Improves ORR/PFS Vs Vorolanib in Renal... Combo Monotherapies [cancernetwork.com]
3. Phase 1 trial of vorolanib (CM082) in combination with ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Vorolanib everolimus combination vs everolimus monotherapy]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b546867#vorolanib-everolimus-combination-vs-everolimus-monotherapy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com